

# Ammonium Valerate: A Versatile Precursor in Organic Synthesis for Drug Development

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## Compound of Interest

Compound Name: Ammonium Valerate

CAS No.: 5972-85-0

Cat. No.: B10859240

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Ammonium valerate**, the ammonium salt of valeric acid, is emerging as a significant precursor in organic synthesis, offering a versatile platform for the creation of a variety of organic molecules, particularly in the realm of drug development. Its utility stems from its ability to be readily converted into key functional groups, such as amides and nitriles, which are foundational components of many pharmaceutical compounds. This guide provides a comprehensive technical overview of **ammonium valerate**'s role in organic synthesis, focusing on its application in the preparation of intermediates for drug discovery, supported by experimental details and quantitative data.

## Core Properties and Synthesis of Ammonium Valerate

**Ammonium valerate** is a white crystalline solid that is highly soluble in water and alcohol.<sup>[1]</sup> It is typically synthesized through the reaction of valeric acid with either ammonium hydroxide or ammonium carbonate.<sup>[1]</sup>

Property	Value	Reference(s)
Chemical Formula	C <sub>5</sub> H <sub>13</sub> NO <sub>2</sub>	[2]
Molecular Weight	119.16 g/mol	[2]
Appearance	White crystals	[1]
Melting Point	108 °C	[1]
Solubility	Very soluble in water and alcohol	[1]

## Key Synthetic Transformations of Ammonium Valerate

**Ammonium valerate** serves as a valuable starting material for the synthesis of several key organic intermediates, primarily valeramide and valeronitrile. These compounds, in turn, can be further elaborated to produce more complex molecules, including active pharmaceutical ingredients (APIs).

### Synthesis of Valeramide via Thermal Decomposition

The most direct application of **ammonium valerate** in synthesis is its conversion to valeramide through thermal decomposition. This reaction proceeds by the elimination of a water molecule upon heating.

Reaction Scheme:



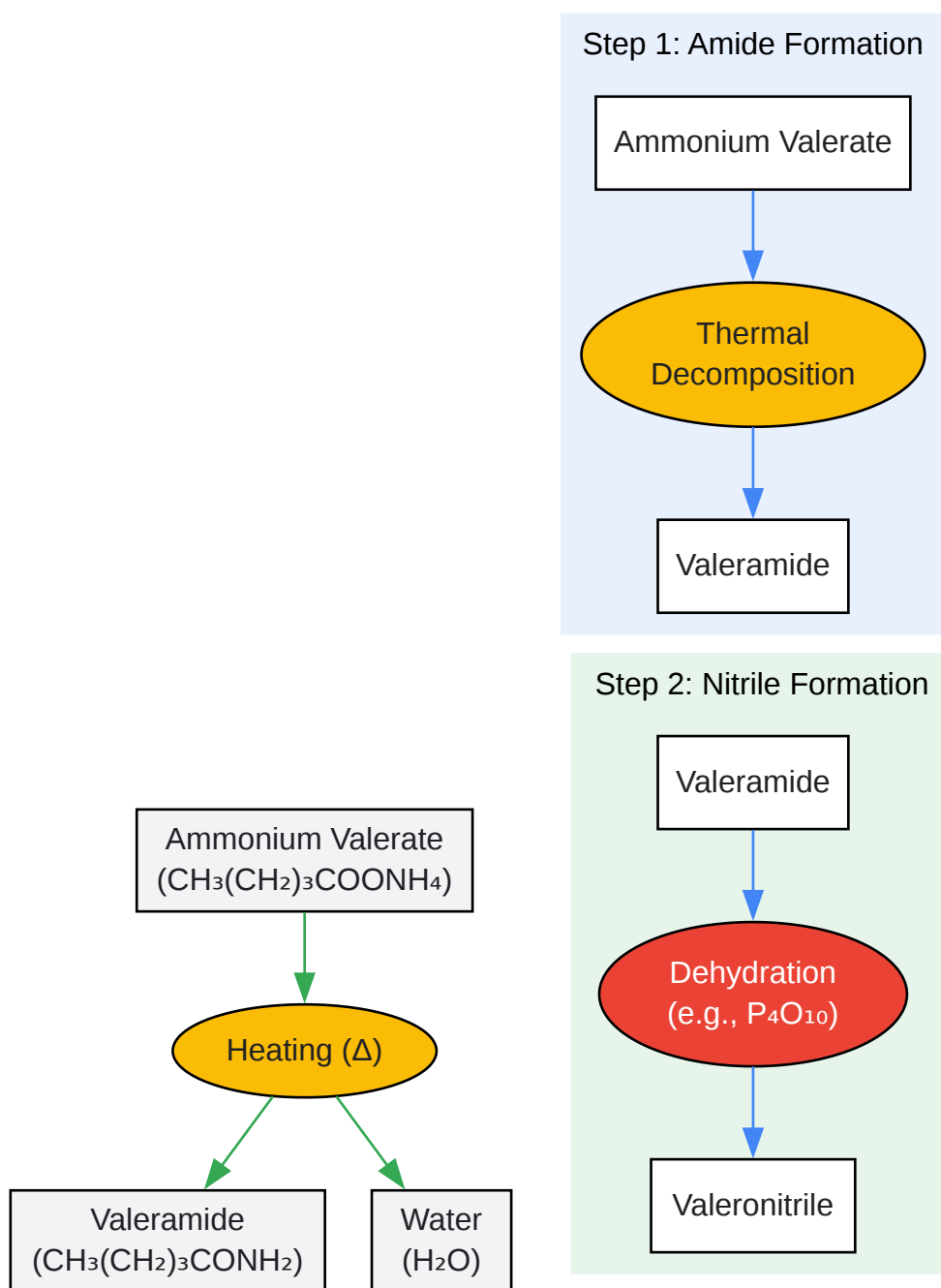
Experimental Protocol: Thermal Decomposition of **Ammonium Valerate** to Valeramide

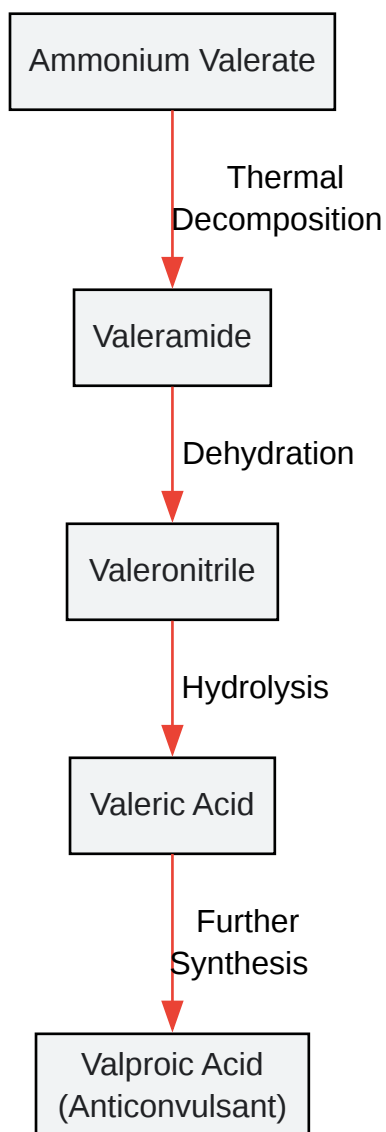
While a specific, detailed protocol for the thermal decomposition of **ammonium valerate** is not extensively documented in readily available literature, the general procedure for the thermal dehydration of ammonium salts of carboxylic acids can be applied.

- Apparatus: A distillation apparatus equipped with a heating mantle and a thermometer.

- Procedure:
  - **Ammonium valerate** is placed in a round-bottom flask.
  - The flask is gently heated under atmospheric or reduced pressure.
  - As the temperature rises, water is eliminated, and the valeramide formed can be purified by distillation or recrystallization. The boiling point of valeramide is approximately 232 °C.
- Quantitative Data: The yield of this reaction is typically high, though specific quantitative data for **ammonium valerate** is not readily available.

Logical Relationship: Thermal Decomposition of **Ammonium Valerate**





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## References

- 1. Ammonium valerate - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. Ammonium Valerate | C<sub>5</sub>H<sub>13</sub>NO<sub>2</sub> | CID 162525 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

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